

A Comparative Guide to the Efficacy of Phenothiazine-Based Ligands

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Compound of Interest

Compound Name: *3-Chloro-1-phenothiazin-10-yl-propan-1-one*

CAS No.: 4091-91-2

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The phenothiazine scaffold, a tricyclic heterocyclic system, represents a cornerstone in medicinal chemistry, giving rise to a plethora of bioactive compounds with diverse therapeutic applications.^{[1][2]} Initially recognized for their revolutionary impact on psychiatry, phenothiazine derivatives have since demonstrated significant potential as anticancer, antimicrobial, and anti-inflammatory agents.^{[3][4][5]} This guide provides a comparative analysis of the efficacy of various phenothiazine-based ligands across their primary therapeutic domains, supported by experimental data and detailed protocols to aid researchers in their drug discovery and development endeavors.

The versatility of the phenothiazine core lies in the amenability of its positions 2 and 10 to chemical modification.^[4] Substituents at these positions profoundly influence the pharmacological activity, receptor selectivity, and overall efficacy of the resulting ligand.^{[4][6]} This structure-activity relationship (SAR) is a critical consideration in the design of new, more potent, and selective therapeutic agents.

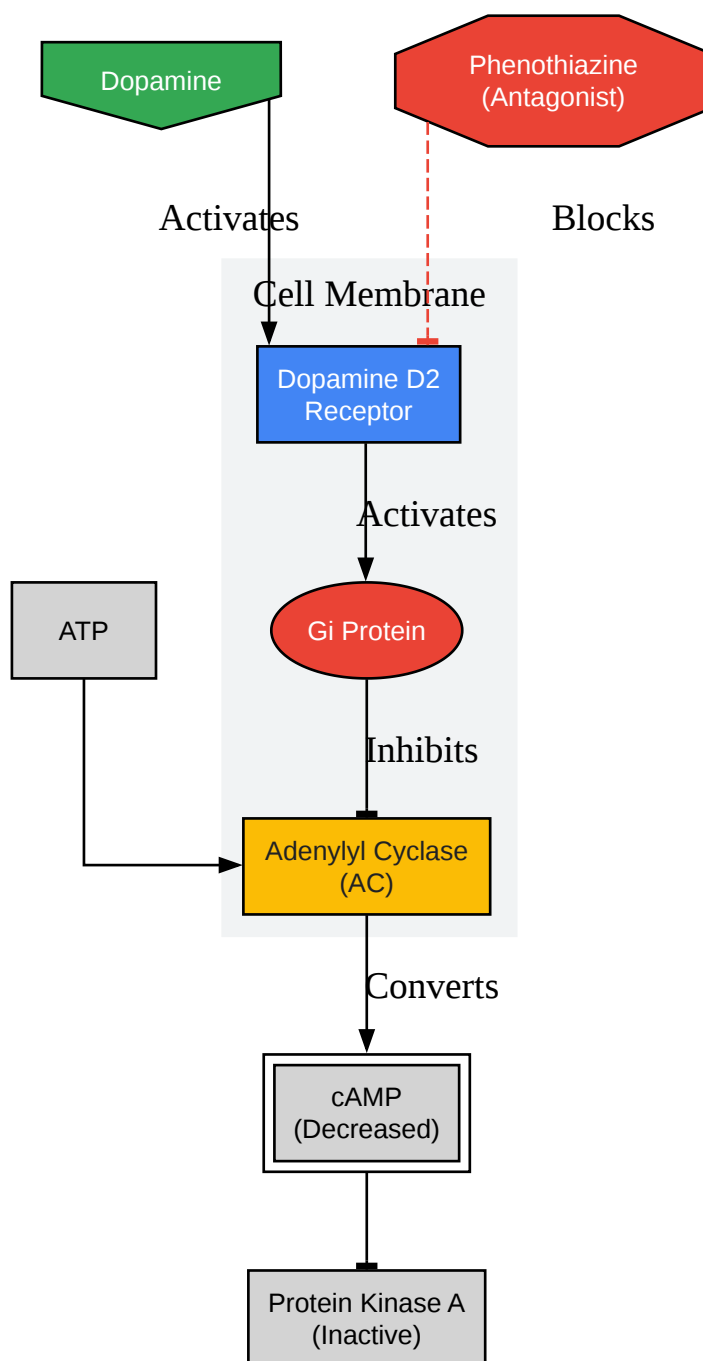
Part 1: Efficacy as Antipsychotic Agents

The archetypal application of phenothiazines is in the treatment of psychosis, particularly schizophrenia.[7] Their therapeutic effect is primarily mediated by their antagonism of dopamine receptors, with off-target effects at other receptors contributing to their side-effect profiles.[8][9]

Mechanism of Action: Dopamine D2 Receptor Antagonism

The antipsychotic efficacy of phenothiazines is strongly correlated with their ability to block D2 dopamine receptors in the brain's mesolimbic pathway.[9] D2 receptors are G-protein coupled receptors (GPCRs) that, upon activation by dopamine, inhibit adenylyl cyclase via a Gi protein, reducing intracellular cyclic AMP (cAMP) levels.[9][10] By acting as antagonists, phenothiazines prevent this signaling cascade, thereby mitigating the "positive" symptoms of schizophrenia associated with dopamine hyperactivity.[4]

The chemical structure of the side chain at position 10 classifies phenothiazines into aliphatic (e.g., Chlorpromazine), piperidine (e.g., Thioridazine), and piperazine (e.g., Fluphenazine, Trifluoperazine) derivatives, which influences their potency and side effects.[4][8]



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Caption: Dopamine D2 receptor signaling and its inhibition by phenothiazines.

Comparative Receptor Binding Affinity

The efficacy of antipsychotic phenothiazines is often compared based on their binding affinity (K_i) for the D2 receptor. A lower K_i value indicates a higher binding affinity. The table below

presents a comparison of several common phenothiazine derivatives.

Ligand	Class	D2 Receptor Ki (nM)	5-HT2A Receptor Ki (nM)	Primary Application
Chlorpromazine	Aliphatic	1.0 - 3.5	13	Antipsychotic, Antiemetic
Thioridazine	Piperidine	3.0 - 10	15	Antipsychotic
Fluphenazine	Piperazine	0.4 - 1.0	5	Antipsychotic
Trifluoperazine	Piperazine	1.0 - 2.5	12	Antipsychotic
Promethazine	Aliphatic	200 - 400	>1000	Antihistamine, Sedative

Note: Ki values are compiled from multiple sources and may vary based on experimental conditions. This table serves as a comparative illustration.

The data clearly indicates that piperazine derivatives like Fluphenazine exhibit the highest affinity for the D2 receptor, which aligns with their high antipsychotic potency.^{[6][11]} In contrast, Promethazine has a significantly lower affinity for the D2 receptor, consistent with its primary use as an antihistamine rather than an antipsychotic.^[8] Many phenothiazines also show affinity for other receptors, such as serotonin (5-HT) receptors, which can modulate their therapeutic effects and contribute to side effects like weight gain.^{[8][10][12]}

Experimental Protocol: Competitive Radioligand Binding Assay for D2 Receptor

This protocol outlines a standard method for determining the binding affinity of a test ligand (e.g., a novel phenothiazine derivative) for the dopamine D2 receptor.

Causality: The principle is competition. A radiolabeled ligand with known high affinity for the D2 receptor is incubated with a receptor source. The ability of an unlabeled test ligand to displace the radioligand is measured. The concentration of the test ligand that displaces 50% of the specific binding (IC50) is determined, from which the inhibition constant (Ki) can be calculated.

Methodology:

- Receptor Preparation:
 - Homogenize tissue known to be rich in D2 receptors (e.g., rat striatum) or membranes from cells expressing recombinant human D2 receptors in ice-cold assay buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 1 mM MgCl₂, pH 7.4).
 - Centrifuge the homogenate at low speed to remove nuclei and debris.
 - Centrifuge the resulting supernatant at high speed (e.g., 40,000 x g) to pellet the membranes.
 - Wash the membrane pellet by resuspension in fresh buffer and recentrifugation. Finally, resuspend the pellet in assay buffer to a final protein concentration of 100-200 µg/mL, determined by a Bradford or BCA protein assay.
- Binding Assay:
 - Set up assay tubes containing:
 - Assay Buffer
 - A fixed concentration of a D2-selective radioligand (e.g., [3H]Spiperone or [3H]Raclopride) at a concentration close to its K_d value.
 - A range of concentrations of the unlabeled test phenothiazine ligand (e.g., 10⁻¹¹ to 10⁻⁵ M).
 - For Total Binding: Add vehicle instead of the test ligand.
 - For Non-Specific Binding (NSB): Add a high concentration (e.g., 10 µM) of a known D2 antagonist (e.g., unlabeled Haloperidol) to saturate the receptors.
 - Add the membrane preparation to initiate the binding reaction. The final volume is typically 250-500 µL.
- Incubation & Termination:

- Incubate the tubes at a controlled temperature (e.g., 25°C or 37°C) for a sufficient time to reach equilibrium (e.g., 60-90 minutes). The choice of temperature and time is critical and must be optimized to ensure equilibrium is reached without significant degradation of the receptor or ligands.
- Terminate the reaction by rapid filtration through glass fiber filters (e.g., Whatman GF/B) using a cell harvester. This separates the bound radioligand from the free radioligand.
- Quickly wash the filters with ice-cold wash buffer (e.g., 50 mM Tris-HCl) to remove any non-specifically trapped radioligand.
- Quantification & Analysis:
 - Place the filters into scintillation vials, add scintillation cocktail, and count the radioactivity using a liquid scintillation counter.
 - Calculate Specific Binding: $\text{Specific Binding} = \text{Total Binding} - \text{Non-Specific Binding}$.
 - Plot the percentage of specific binding against the log concentration of the test ligand.
 - Use non-linear regression analysis (e.g., using GraphPad Prism) to fit a sigmoidal dose-response curve and determine the IC50 value.
 - Calculate the Ki value using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

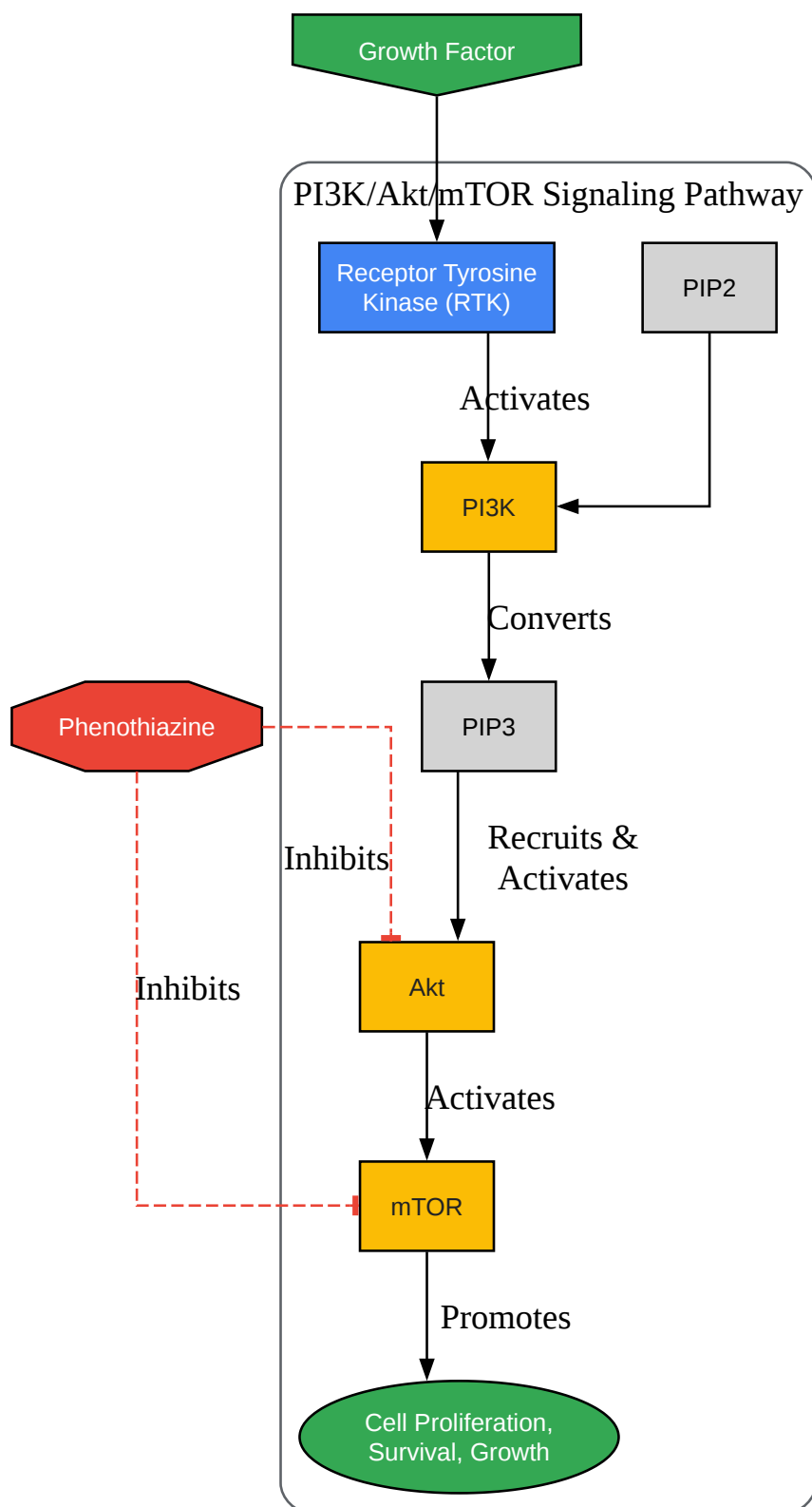
Part 2: Efficacy as Anticancer Agents

The repurposing of phenothiazines for cancer therapy is a promising area of research.^{[13][14]} Their cationic and amphiphilic nature allows them to interact with cellular membranes, and they exhibit cytotoxic effects across various cancer types through multiple mechanisms.^{[4][13]}

Mechanisms of Action in Oncology

Unlike their targeted action in psychosis, the anticancer effects of phenothiazines are multifactorial.^[14] Key mechanisms include:

- **Disruption of Plasma Membrane Integrity:** Phenothiazines intercalate into the lipid bilayer, altering membrane fluidity and integrity, which can be particularly detrimental to cancer cells with high metabolic and proliferative rates.[\[13\]](#)[\[14\]](#)
- **Induction of Apoptosis:** They can trigger programmed cell death by modulating key signaling pathways.[\[4\]](#)[\[15\]](#)
- **Inhibition of Pro-Survival Pathways:** Phenothiazines have been shown to inhibit critical cancer signaling pathways like PI3K/Akt/mTOR and MAPK/ERK1/2.[\[4\]](#)[\[14\]](#)
- **Reversal of Multidrug Resistance (MDR):** Some derivatives can inhibit efflux pumps that cancer cells use to expel chemotherapeutic drugs.[\[1\]](#)



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Caption: Inhibition of the PI3K/Akt/mTOR pro-survival pathway by phenothiazines.

Comparative Cytotoxicity in Cancer Cell Lines

The anticancer efficacy of phenothiazine derivatives is typically evaluated by their half-maximal inhibitory concentration (IC50) against various cancer cell lines. A lower IC50 value indicates greater potency.

Ligand	Cancer Cell Line	Cancer Type	IC50 (μM)	Reference
Trifluoperazine	PC-3	Prostatic Cancer	6.67	[16]
Thioridazine	A375	Melanoma	2.14	[16]
CWHM-974	A375	Melanoma	1.37	[17]
Fluphenazine	A375	Melanoma	7.04	[17]
Chlorpromazine	HepG2	Liver Cancer	7.14	[16]
N-alkylated derivative (23)	PC-3	Prostatic Cancer	11.59	[1]

Note: Data is compiled from multiple studies and serves for comparative purposes.[1][16][17]
Experimental conditions can influence absolute values.

The data highlights that the anticancer activity is highly dependent on both the specific phenothiazine derivative and the cancer cell type. For instance, the novel analog CWHM-974 was found to be more potent than its parent compound Fluphenazine against A375 melanoma cells, demonstrating that its anticancer effects are independent of dopamine/serotonin receptor signaling.[17]

Experimental Protocol: Cell Viability (MTT) Assay

This protocol describes the MTT assay, a colorimetric method for assessing cell metabolic activity, which is used as a proxy for cell viability and cytotoxicity.

Causality: Viable cells contain mitochondrial reductase enzymes that can cleave the tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into an

insoluble purple formazan product. The amount of formazan produced is directly proportional to the number of living cells.

Methodology:

- Cell Seeding:
 - Culture the desired cancer cell line (e.g., A375 melanoma) under standard conditions (e.g., 37°C, 5% CO₂).
 - Trypsinize and count the cells. Seed the cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 µL of complete culture medium.
 - Incubate the plate for 24 hours to allow cells to attach.
- Compound Treatment:
 - Prepare serial dilutions of the test phenothiazine ligands in culture medium.
 - Remove the old medium from the wells and add 100 µL of the medium containing the different concentrations of the test compounds. Include a vehicle control (e.g., DMSO diluted in medium) and a "no-cell" blank control.
 - Incubate the plate for the desired exposure time (e.g., 48 or 72 hours).
- MTT Incubation:
 - Prepare a 5 mg/mL stock solution of MTT in sterile PBS.
 - Add 10 µL of the MTT stock solution to each well (final concentration 0.5 mg/mL).
 - Incubate the plate for 2-4 hours at 37°C. The incubation time is critical and depends on the cell type's metabolic rate; it should be sufficient to allow for visible formazan crystal formation.
- Formazan Solubilization:

- After incubation, carefully remove the medium from each well without disturbing the formazan crystals.
- Add 100 μ L of a solubilization solution (e.g., DMSO, acidified isopropanol) to each well to dissolve the formazan crystals.
- Gently pipette or shake the plate for 10-15 minutes to ensure complete dissolution.
- Data Acquisition and Analysis:
 - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. Use a reference wavelength of 630 nm to subtract background noise.
 - Calculate Percent Viability: % Viability = $[(\text{Absorbance of Treated Cells} - \text{Absorbance of Blank}) / (\text{Absorbance of Vehicle Control} - \text{Absorbance of Blank})] * 100$.
 - Plot the percent viability against the log concentration of the test ligand and use non-linear regression to calculate the IC50 value.

Part 3: Efficacy as Antimicrobial Agents

Phenothiazines possess inherent antibacterial properties and can act as adjuvants to potentiate the effects of conventional antibiotics, particularly against drug-resistant strains.[\[18\]](#)
[\[19\]](#)

Mechanisms of Antimicrobial Action

The antimicrobial activity of phenothiazines is linked to several mechanisms:

- Membrane Damage: Similar to their anticancer effects, they disrupt bacterial cell membranes, leading to leakage of essential ions and molecules.[\[20\]](#)
- Inhibition of Efflux Pumps: A key mechanism in combating antibiotic resistance is the inhibition of bacterial efflux pumps, which actively extrude antibiotics from the cell, thereby restoring susceptibility.[\[18\]](#)[\[21\]](#)
- Synergy with Antibiotics: By weakening the bacterial defenses, phenothiazines can act synergistically with antibiotics like ceftazidime and meropenem.[\[19\]](#)

Comparative Antibacterial Activity

The antibacterial efficacy is often measured by the Minimum Inhibitory Concentration (MIC), the lowest concentration of a compound that prevents visible growth of a bacterium.

Ligand	Bacterium	MIC (µg/mL)	Key Finding	Reference
Chlorpromazine	A. baumannii (MDR)	50 - 600	Effective against MDR strains	[19]
Thioridazine	A. baumannii (MDR)	50 - 600	Effective against MDR strains	[19]
Promethazine	A. baumannii (MDR)	50 - 600	Effective against MDR strains	[19]
Compound 14b	S. aureus	3.125	Superior activity against S. aureus	[22]
Tranquilizers (avg)	S. aureus	0.5 - 1.6	More active than antihistaminics	[20]
Antihistaminics (avg)	S. aureus	> 1.6	Less active than tranquilizers	[20]

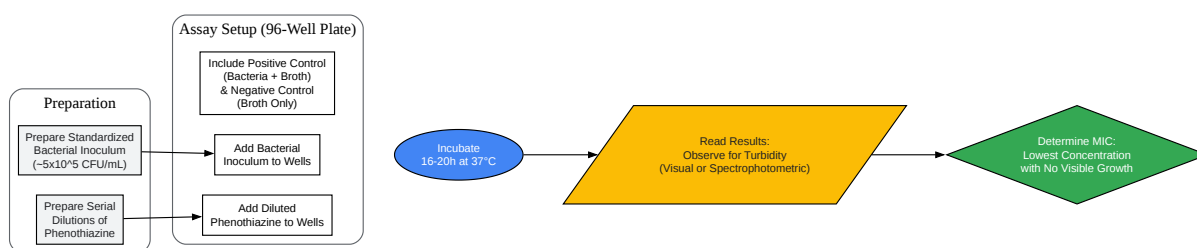
Note: Data compiled from multiple studies.[\[19\]](#)[\[20\]](#)[\[22\]](#) MIC values can vary based on the specific strain and testing methodology.

Studies have shown that phenothiazine tranquilizers like chlorpromazine are generally more potent antibacterial agents than phenothiazine antihistamines like promethazine against *Staphylococcus aureus*.[\[20\]](#) Furthermore, novel synthesized derivatives can show remarkably high potency, such as compound 14b with a MIC of 3.125 µg/mL against *S. aureus*.[\[22\]](#)

Experimental Protocol: Broth Microdilution for MIC Determination

This protocol follows the standard guidelines for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

Causality: This method determines the lowest concentration of a drug that inhibits the growth of a microorganism in vitro by exposing a standardized inoculum of bacteria to serial dilutions of the drug in a liquid nutrient broth.



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Sources

- 1. Development of Phenothiazine Hybrids with Potential Medicinal Interest: A Review [mdpi.com]
- 2. Phenothiazine - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Therapeutic Mechanisms of Phenothiazine Drugs: A Mini-Review of Advances in Cancer Treatment and Antibiotic Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. pure.johnshopkins.edu [pure.johnshopkins.edu]

- 7. Phenothiazine - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 8. egpat.com [egpat.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Dopamine and Dopamine-Related Ligands Can Bind Not Only to Dopamine Receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. Preparing to download ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. 5-hydroxytryptamine (5-HT) receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. portal.findresearcher.sdu.dk [portal.findresearcher.sdu.dk]
- 14. Frontiers | Repurposing phenothiazines for cancer therapy: compromising membrane integrity in cancer cells [frontiersin.org]
- 15. Phenothiazine Derivatives and Their Impact on the Apoptosis Processes: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. tandfonline.com [tandfonline.com]
- 17. The anti-cancer efficacy of a novel phenothiazine derivative is independent of dopamine and serotonin receptor inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. Do phenothiazines possess antimicrobial and efflux inhibitory properties? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Antibacterial properties of phenothiazine derivatives against multidrug-resistant *Acinetobacter baumannii* strains - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Comparative effects of selected phenothiazine tranquilizers and antihistaminics on bacterial cells and possible interactions with antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. Design, synthesis, and molecular docking of new phenothiazine incorporated N-Mannich bases as promising antimicrobial agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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